

# Tricyclamol chloride industrial scale production

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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## Chemical Profile of Tricyclamol Chloride

The table below consolidates the key identified information for **Tricyclamol chloride**.

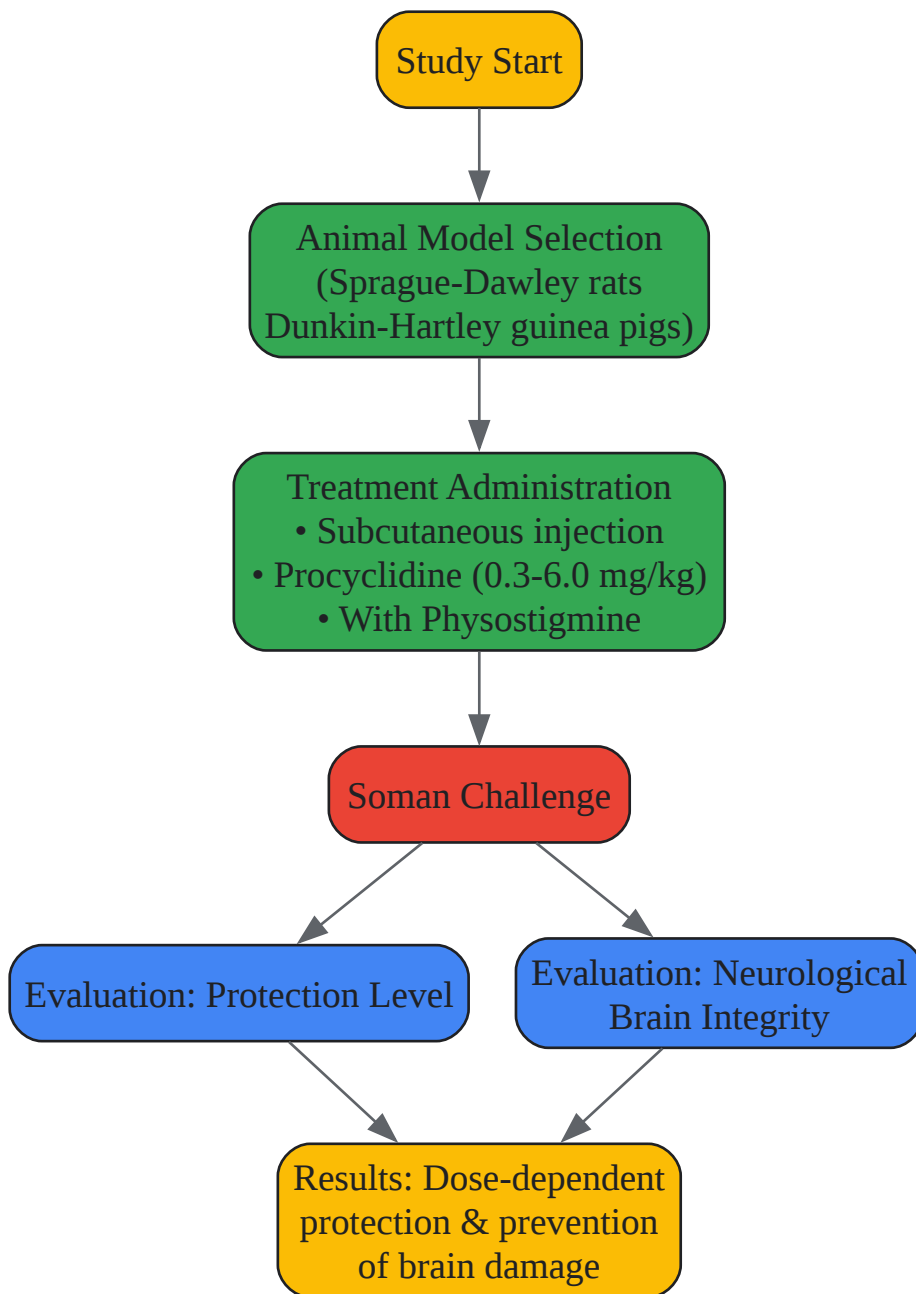
Property	Description
CAS Number	3818-88-0 [1] [2]
Synonyms	Procyclidine; Elorine chloride; Lergine chloride; Tricoloid chloride [1] [2] [3]
Molecular Formula	C <sub>20</sub> H <sub>33</sub> ClNO (as a salt) [1] [2]
Molecular Weight	337.927 g/mol [1]
IUPAC Name	1-cyclohexyl-3-(1-methylpyrrolidin-1-ium-1-yl)-1-phenylpropan-1-ol; chloride [1]
Canonical SMILES	<chem>C[N+]1(CCCC1)CCC(C2CCCCC2)(C3=CC=CC=C3)O.[Cl-]</chem> [1]
Biological Activity	Muscarinic receptor antagonist; N-methyl-D-aspartate (NMDA) receptor antagonist [3]
Research Applications	Study of Parkinson's disease and related psychiatric disorders, such as Soman-induced epilepsy [3]

## Experimental Protocol: Pharmacological Efficacy In Vivo

While production protocols are unavailable, one search result detailed an experimental protocol used to evaluate the pharmacological efficacy of Tricyclamol (Procyclidine) in animal models. This can inform preclinical study design [3].

- **Objective:** To assess the protective efficacy of Procyclidine against Soman (a nerve agent) intoxication.
- **Test System:** Male Sprague-Dawley rats and Dunkin-Hartley male guinea pigs [3].
- **Dosage and Administration:**
  - **Compound:** Procyclidine (Tricyclamol) [3].
  - **Route:** Subcutaneous injection [3].
  - **Dose Levels:** 0.3, 1.0, 3.0, and 6.0 mg/kg [3].
  - **Adjunctive Agent:** Used in combination with physostigmine (PhS) [3].
- **Key Findings:**
  - The combination therapy increased protection in a dose-dependent manner in both species [3].
  - It protected the neurological integrity of the brain and prevented Soman-induced severe brain damage in areas like the hippocampus, cortex, amygdala, and thalamus [3].

The experimental workflow for this study is summarized in the diagram below.



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## Information Limitations and Recommended Path Forward

A significant gap exists in the publicly available information regarding the industrial-scale synthesis of **Tricyclamol chloride**.

- **Information Status:** The search results confirm the compound's identity and research use but provide **no details on synthesis, scale-up, process optimization, or production cost analysis** [1] [2] [3].
- **Contrast with Other Compounds:** The search for "**Tricyclamol chloride**" did not return production data, unlike searches for other chloride compounds which have readily available detailed manufacturing reports [4] [5]. This suggests its production is a specialized, niche process.

To acquire the necessary technical data for process development, I suggest you consider these avenues:

- **Search Patent Databases:** Investigate platforms like Google Patents, USPTO, or Espacenet using search terms like "**Procyclidine synthesis,**" "**Tricyclamol manufacturing,**" or "**CAS 3818-88-0 production.**" Early pharmaceutical patents often contain detailed examples of chemical synthesis.
- **Consult Specialized Resources:** Access deep chemical literature through sources like **SciFinder, Reaxys, or technical handbooks** on pharmaceutical manufacturing processes.
- **Engage with Suppliers:** Directly contact fine chemical manufacturers and suppliers (e.g., Merck, Tokyo Chemical Industry) for technical data sheets, which may offer insights into synthesis or purification.

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## References

1. CAS 3818-88-0 Tricyclamol - Alfa Chemistry chloride [alfa-chemistry.com]
2. | CAS#:3818-88-0 | Chemsrvc tricyclamol chloride [chemsrc.com]
3. Procyclidine (Tricyclamol) | Muscarinic Receptor Antagonist [medchemexpress.com]
4. Cholesteryl Chloride Manufacturing Plant Project Report [procurementresource.com]
5. Methylene Chloride Production Cost Analysis 2025 [openpr.com]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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